

Pomarose IC50 comparison studies

Author: Smolecule Technical Support Team. **Date:** February 2026

Compound Focus: Pomarose

CAS No.: 357650-26-1

Cat. No.: S13163193

Get Quote

What is Pomarose?

Pomarose is a synthetic odorant known for its powerful fruity-rose scent and is used in perfumery [1]. Its chemical identity is (2E,5Z)-5,6,7-Trimethylocta-2,5-dien-4-one, and it does not occur in nature [1]. The search results do not indicate any research or use of **Pomarose** in a drug development or biological activity context where an IC50 would be relevant.

What is IC50 and Why is Comparing it Challenging?

Since the specific data you requested is unavailable, the information below provides context on IC50, which is crucial for your work with researchers.

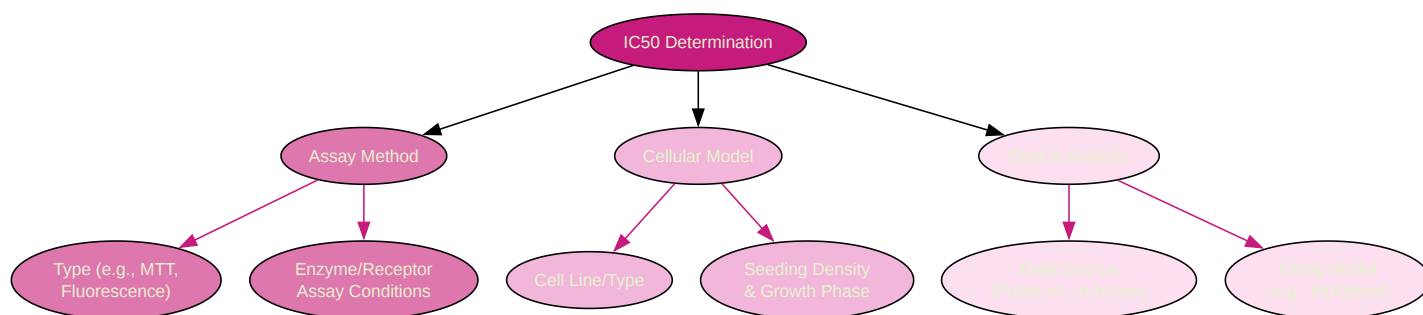
The **Half Maximal Inhibitory Concentration (IC50)** measures a substance's potency to inhibit a specific biological process by 50% in vitro [2]. It is a crucial metric in pharmacology for comparing drug potency.

However, comparing IC50 values, even for well-studied drugs, is notoriously complex. The table below summarizes key factors that can limit direct comparability.

Factor	Impact on IC50 Value
Assay Type & Conditions [3] [4]	Viability assays (e.g., MTT, MTS) are prone to artifacts. Varying substrate concentrations in enzyme assays also alter measured IC50.

Factor	Impact on IC50 Value
Cellular Context	Cell type, growth conditions, and even initial seeding density can cause IC50 values to vary significantly for the same drug-cell pair [4].
Data Source & Processing	Mixing public IC50 data from different labs and assays introduces variability, though one analysis suggests this adds a "moderate amount of noise" [3] [5].

The following diagram outlines the key methodological factors a researcher should consider when planning an IC50 experiment or evaluating data from literature.



[Click to download full resolution via product page](#)

How to Proceed with Your Comparison Guide

Given the absence of direct data for **Pomarose**, here are suggestions for creating a valuable resource for your target audience of researchers and scientists:

- **Reframe the Objective:** Your guide could focus on the **methodology for robust IC50 comparison** itself. Using the factors outlined above and in the diagram as a framework would provide high utility to professionals who need to critically evaluate potency data.
- **Investigate Structural Analogs:** If applicable, you could research the IC50 data of chemical compounds that are structural analogs of **Pomarose**. This can sometimes provide indirect insights, though the effects would be highly speculative.

- **Consult Specialty Databases:** For data on established drugs and bioactive molecules, dedicated databases like **ChEMBL** or **BindingDB** are essential resources. The analyses in the search results were performed on data from ChEMBL, highlighting its importance in the field [3].

Need Custom Synthesis?

Email: info@smolecule.com or [Request Quote Online](#).

References

1. - Wikipedia Pomarose [en.wikipedia.org]
2. - Wikipedia IC 50 [en.m.wikipedia.org]
3. Comparability of Mixed IC Data – A Statistical Analysis | PLOS One 50 [journals.plos.org]
4. The changing 50% inhibitory concentration (IC) of... | Oncotarget 50 [oncotarget.com]
5. Comparability of mixed IC data - a statistical analysis 50 [pubmed.ncbi.nlm.nih.gov]

To cite this document: Smolecule. [Pomarose IC50 comparison studies]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b13163193#pomarose-ic50-comparison-studies>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com